

In-Depth Technical Guide: Physicochemical Properties of 4-(3-Nitrophenyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Nitrophenyl)benzaldehyde

Cat. No.: B1313739

[Get Quote](#)

For the attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed summary of the molecular weight and constituent atomic masses of **4-(3-Nitrophenyl)benzaldehyde**, a biphenyl derivative with significant potential in various research and development applications. The information is presented to meet the technical requirements of a scientific audience.

Molecular Structure and Composition

4-(3-Nitrophenyl)benzaldehyde is a biaryl aldehyde. Its structure consists of a benzaldehyde moiety where the phenyl ring is substituted at the 4-position with a 3-nitrophenyl group. The molecular formula for this compound is $C_{13}H_9NO_3$.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-(3-Nitrophenyl)benzaldehyde** is based on its molecular formula and the standard atomic weights of its elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

The determination of the molecular weight is a fundamental step in the characterization of any chemical substance. It is essential for stoichiometric calculations in chemical reactions, preparation of solutions with specific molar concentrations, and in various analytical techniques such as mass spectrometry.

The molecular formula, $C_{13}H_9NO_3$, indicates that a single molecule of **4-(3-Nitrophenyl)benzaldehyde** contains:

- 13 Carbon (C) atoms
- 9 Hydrogen (H) atoms
- 1 Nitrogen (N) atom
- 3 Oxygen (O) atoms

The molecular weight is calculated by multiplying the number of atoms of each element by its standard atomic weight and summing the results.

Quantitative Data Summary

The following table provides a breakdown of the atomic composition and the calculation of the molecular weight for **4-(3-Nitrophenyl)benzaldehyde**.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	13	12.011	156.143
Hydrogen	H	9	1.008	9.072
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total		227.219		

Based on this, the calculated molecular weight of **4-(3-Nitrophenyl)benzaldehyde** is 227.219 g/mol .

Methodologies for Molecular Weight Calculation

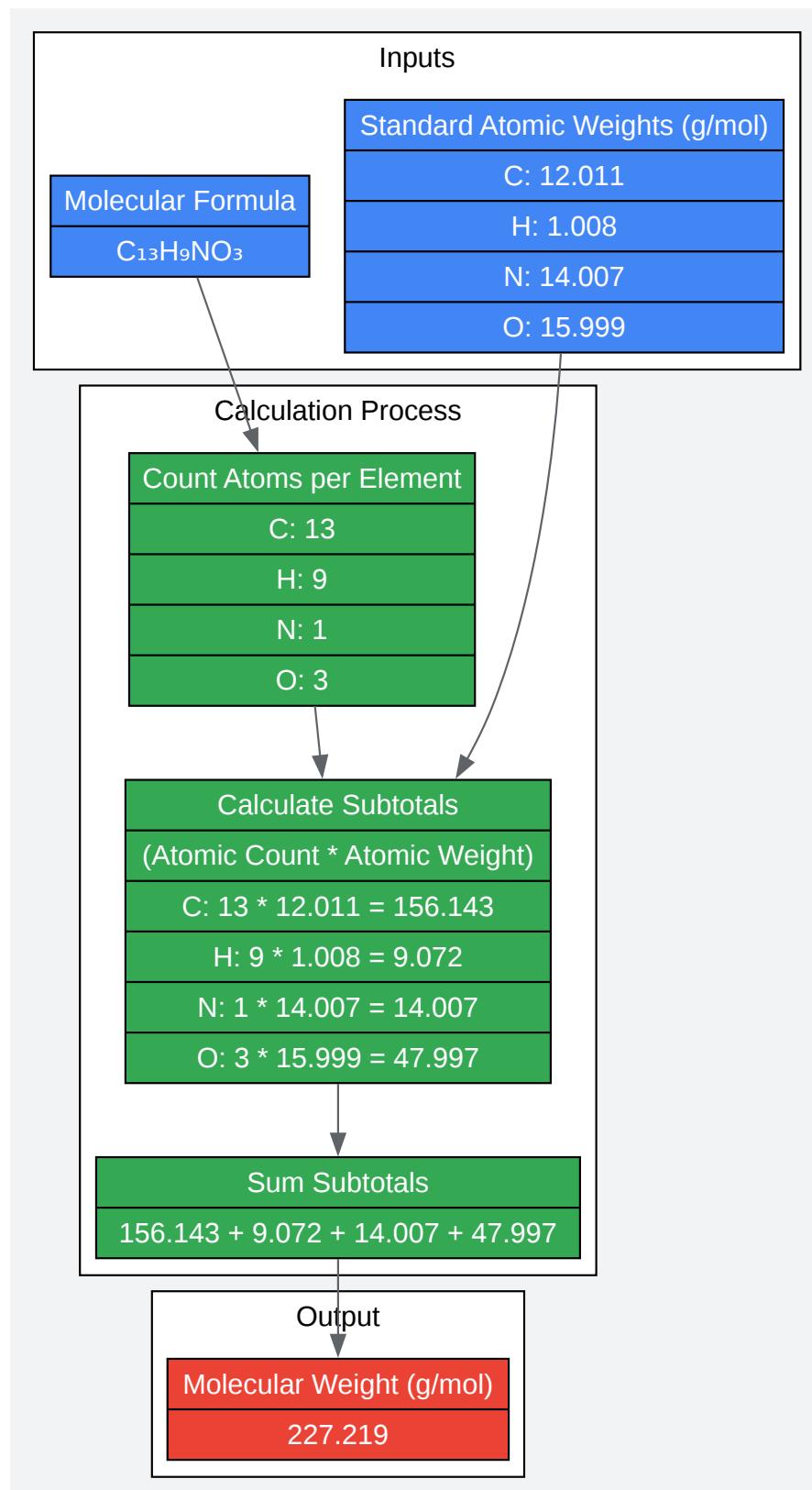
The molecular weight presented in this guide is a theoretical value derived from the molecular formula and standard atomic weights. It is important to note that experimental determination of

molecular weight is not typically performed for a compound of this nature, as the theoretical calculation based on its confirmed structure is highly accurate and universally accepted in the scientific community.

Techniques such as mass spectrometry can be used to determine the mass-to-charge ratio of the molecule, which provides an experimental confirmation of the monoisotopic mass. However, for the purposes of stoichiometry and general laboratory work, the calculated molecular weight based on standard atomic weights is the standard value used.

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical process for calculating the molecular weight of **4-(3-Nitrophenyl)benzaldehyde** from its molecular formula and the standard atomic weights of its constituent elements.

[Click to download full resolution via product page](#)

Caption: Workflow for calculating the molecular weight.

Disclaimer: The information provided in this document is for educational and research purposes only. It is based on publicly available data and is not intended to be a substitute for professional scientific advice.

- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 4-(3-Nitrophenyl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313739#4-3-nitrophenyl-benzaldehyde-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com